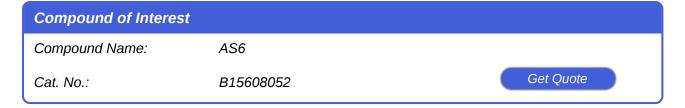


SASS6 Gene: A Comprehensive Technical Guide to Localization and Expression Patterns

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

The Spindle Assembly Abnormal Protein 6 Homolog (SASS6) is a cornerstone protein in cell biology, primarily recognized for its indispensable role in the biogenesis of centrosomes. As a central scaffolding component, SASS6 is fundamental to the formation of the cartwheel structure, which establishes the nine-fold symmetry of centrioles.[1] Its precise spatial and temporal regulation is critical for maintaining genomic stability, and dysregulation is increasingly implicated in various pathologies, including primary microcephaly and a range of cancers. This document provides an in-depth examination of the subcellular localization and expression patterns of SASS6, details the experimental methodologies used for its study, and explores its involvement in key signaling pathways.

Subcellular Localization of SASS6

SASS6 is a non-membranous organelle-associated protein with highly specific and dynamic localization patterns tied to the cell cycle. Its primary residence is the centrosome, the main microtubule-organizing center in animal cells.

Core Localization Sites:

Centriole: SASS6 is a core structural component of the centriole.[1][2]



- Centrosome: It is consistently found within the broader centrosomal structure.[1][2]
- Procentriole: During centriole duplication, SASS6 is recruited to nascent procentrioles, forming the initial scaffold.[1][3] It is associated only transiently with these structures during their formation.[2]
- Deuterosome: In multiciliated cells, SASS6 is a component of the deuterosome, a structure that facilitates the de novo amplification of centrioles.[1][2]

The protein's localization is tightly regulated. In cycling cells, SASS6 is recruited to centrioles at the beginning of the centrosome duplication cycle.[3][4] Super-resolution microscopy reveals that in S-phase, SASS6 is found at the proximal end of mother centrioles, likely within the lumen, before the emergence of a new procentriole.[5] In ciliated cells, a non-degradable mutant of SASS6 was observed at the proximal end of both mother and daughter centrioles.[6]

SASS6 Expression Patterns Expression in Normal Tissues

SASS6 exhibits ubiquitous but generally low tissue-specific expression. Analysis of mRNA and protein levels across various human tissues indicates its presence in a wide array of cell types, consistent with its fundamental role in cell division.

Tissue Category	Specific Tissues with Notable Expression	Data Source	
Reproductive	Testis, Oocyte, Secondary Oocyte	GeneCards, Wikipedia[2][8]	
Bone Marrow & Immune Cells	Bone Marrow, Subset of Immune Cells	NCBI, Human Protein Atlas[9]	
Digestive System	Esophagus, Colon, Rectum, Appendix	GeneCards[2]	
Urinary System	Urinary Bladder, Kidney	GeneCards[2]	
Nervous System	Nervous System Tissues	GeneCards[2]	



The Human Protein Atlas notes cytoplasmic expression in most tissues.[10] The Bgee database reports expression in 114 different cell types or tissues, including male germ line stem cells.[2]

Overexpression in Cancer

A significant body of research highlights the upregulation of SASS6 in various malignancies. This overexpression is often correlated with centrosome amplification, chromosomal instability, and poor patient prognosis.



Cancer Type	Key Findings	Prognostic Significance	Reference
Colorectal Cancer (CRC)	Increased mRNA expression in 60.5% of primary CRCs. Associated with anaphase bridge formation.	Independent predictor of poor survival (HR: 2.805).	[11]
Esophageal Squamous Cell Carcinoma (ESCC)	Higher mRNA and protein levels in ESCC tissues compared to adjacent non-cancerous tissues.	Negatively affects patient survival.	
Lung Adenocarcinoma (LUAD)	Upregulation is associated with TP53 and immune infiltration.	Associated with poorer outcomes.	[3][12]
Kidney Renal Clear Cell Carcinoma	Overexpression is associated with poorer outcomes.	Unfavorable prognosis.	[11]
Breast Cancer	Knockdown of SASS6 in triple-negative breast cancer cells (MDA-MB-231) reduces growth and causes G2/M arrest.	Implicated in proliferation.	[3][9]
Other Cancers	Overexpression reported in bladder cancer and low-grade glioma.	Associated with poor prognosis.	[6]

Signaling Pathways and Regulation

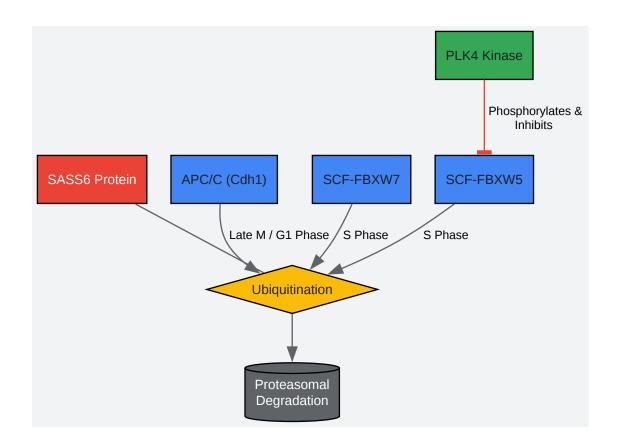


The function and stability of SASS6 are meticulously controlled by a network of proteins, primarily centered around the cell cycle machinery.

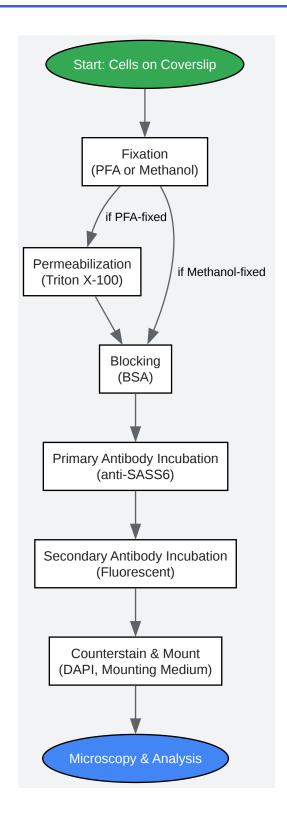
Centriole Duplication Pathway

SASS6 is a critical player in the canonical centriole duplication pathway. The master kinase Polo-like kinase 4 (PLK4) initiates the process, leading to the recruitment of STIL (SCL/TAL1 interrupting locus) and subsequently SASS6 to the mother centriole. SASS6 homodimers then self-assemble into a ring, forming the central hub of the cartwheel, which templates the nine-fold symmetry of the new procentriole.[3][13] The recruitment of STIL and SASS6 to the centriole are mutually dependent events.[3]









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. uniprot.org [uniprot.org]
- 2. genecards.org [genecards.org]
- 3. SASS6 SAS-6 centriolar assembly protein [Homo sapiens (human)] Gene NCBI [ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. SAS-6 assembly templated by the lumen of cartwheel-less centrioles precedes centriole duplication - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Dysregulated SASS6 expression promotes increased ciliogenesis and cell invasion phenotypes | Life Science Alliance [life-science-alliance.org]
- 7. biorxiv.org [biorxiv.org]
- 8. SASS6 Wikipedia [en.wikipedia.org]
- 9. SASS6 SAS-6 centriolar assembly protein [Homo sapiens (human)] Gene NCBI [ncbi.nlm.nih.gov]
- 10. Expression of SASS6 in cancer Summary The Human Protein Atlas [proteinatlas.org]
- 11. spandidos-publications.com [spandidos-publications.com]
- 12. researchgate.net [researchgate.net]
- 13. Mouse SAS-6 is required for centriole formation in embryos and integrity in embryonic stem cells | eLife [elifesciences.org]
- To cite this document: BenchChem. [SASS6 Gene: A Comprehensive Technical Guide to Localization and Expression Patterns]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15608052#sass6-gene-localization-and-expression-patterns]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com